

# Technical Support Center: Arsenic Pentafluoride (AsF<sub>5</sub>) Storage and Handling

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## Compound of Interest

Compound Name: Arsenic pentafluoride

Cat. No.: B1217895

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe storage and handling of **Arsenic pentafluoride** (AsF<sub>5</sub>) to prevent its decomposition.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary causes of **Arsenic pentafluoride** (AsF<sub>5</sub>) decomposition during storage?

**A1:** The primary cause of AsF<sub>5</sub> decomposition is exposure to moisture. AsF<sub>5</sub> reacts readily and instantly with water, including atmospheric humidity, in a process called hydrolysis.<sup>[1]</sup> This reaction produces highly toxic and corrosive byproducts, including hydrogen fluoride (HF) and arsenic pentoxide (As<sub>2</sub>O<sub>5</sub>).<sup>[2]</sup> Thermal decomposition can also occur, especially at elevated temperatures, and may be initiated by contact with incompatible materials.<sup>[1]</sup>

**Q2:** What are the signs of AsF<sub>5</sub> decomposition in a storage container?

**A2:** Visual inspection of AsF<sub>5</sub>, which is a colorless gas at room temperature, can be challenging.<sup>[3][4]</sup> However, signs of decomposition include:

- The formation of white fumes or clouds upon exposure to air, indicating a reaction with moisture.<sup>[4]</sup>

- A noticeable increase in pressure within the storage container at a constant temperature, which could suggest the formation of gaseous decomposition products.
- Corrosion or etching of the container material, particularly if it is not a recommended material for AsF<sub>5</sub> storage.

Q3: What are the recommended storage conditions for AsF<sub>5</sub>?

A3: To ensure the stability of AsF<sub>5</sub>, it should be stored in a cool, dry, and well-ventilated area. The storage temperature should not exceed 125°F (52°C).[\[2\]](#) Containers should be kept tightly sealed and protected from physical damage and heat, as they may rupture or explode if exposed to high temperatures.

Q4: What materials are compatible for storing AsF<sub>5</sub>?

A4: Due to its high reactivity, selecting appropriate container materials is critical.

- Metals: Stainless steel, particularly grade 316L, is rated as having excellent compatibility with AsF<sub>5</sub> gas.[\[5\]](#)
- Polymers: Fluoropolymers such as PTFE, FEP, and PFA are known for their chemical inertness and are generally suitable for handling highly reactive fluorine compounds.[\[6\]](#)

It is crucial to avoid materials containing silica, such as glass, as AsF<sub>5</sub> can react with them.[\[2\]](#)

## Troubleshooting Guide: AsF<sub>5</sub> Decomposition

Issue	Possible Cause	Recommended Action
Suspected leak or white fumes observed around container fittings.	Compromised seal or valve integrity allowing atmospheric moisture to react with AsF <sub>5</sub> .	Immediately don appropriate Personal Protective Equipment (PPE), including a respirator. Evacuate the area and secure access. If it is safe to do so, stop the flow of gas. Ventilate the area to disperse the gas. Use a water spray to knock down vapors from a safe distance. <a href="#">[2]</a>
Increase in container pressure without a change in temperature.	Decomposition of AsF <sub>5</sub> into gaseous byproducts (e.g., AsF <sub>3</sub> and F <sub>2</sub> ).	Handle with extreme caution. This could indicate an unstable condition. Consult your institution's hazardous materials response team. Do not attempt to vent the cylinder without proper expertise and equipment.
Discoloration or corrosion of the storage container.	Reaction of AsF <sub>5</sub> or its decomposition products with the container material.	Immediately and safely transfer the contents to a new, compatible container following established protocols. The compromised container should be properly decontaminated and disposed of as hazardous waste.

## Data Presentation

Table 1: Physical and Chemical Properties of **Arsenic Pentafluoride**

Property	Value
Molecular Formula	AsF <sub>5</sub>
Molecular Weight	169.91 g/mol <a href="#">[3]</a>
Boiling Point	-52.8 °C <a href="#">[3]</a>
Melting Point	-79.8 °C <a href="#">[3]</a>
Appearance	Colorless gas <a href="#">[3][4]</a>
Vapor Pressure	11790 mmHg @ 20 °C

Table 2: Material Compatibility with **Arsenic Pentafluoride**

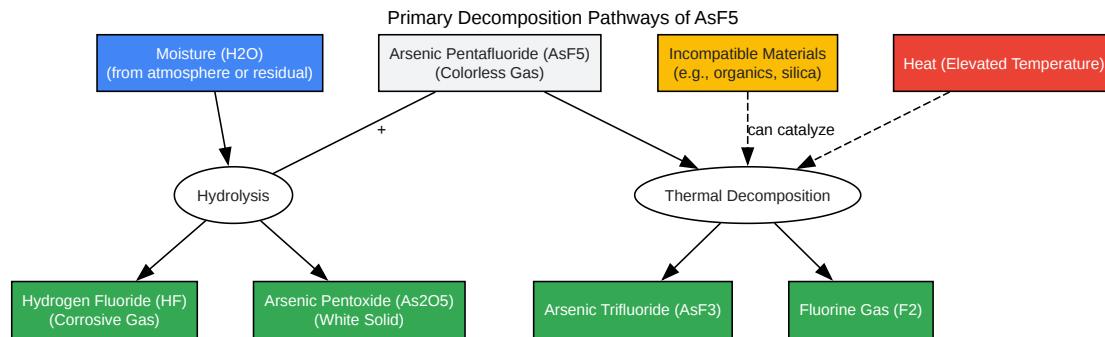
Material	Compatibility Rating	Notes
Stainless Steel 316L	A: Excellent <a href="#">[5]</a>	Recommended for gas contact.
Glass (Silica-based)	D: Severe Effect	Incompatible; reacts with AsF <sub>5</sub> . <a href="#">[2]</a>
FEP (Fluorinated ethylene propylene)	Excellent (Expected)	Generally inert to strong fluorinating agents. <a href="#">[6]</a>
PFA (Perfluoroalkoxy alkane)	Excellent (Expected)	Generally inert to strong fluorinating agents. <a href="#">[6]</a>
Organic Materials	D: Severe Effect	Incompatible; reacts with AsF <sub>5</sub> . <a href="#">[2]</a>
Reducing Agents	D: Severe Effect	Incompatible; reacts with AsF <sub>5</sub> . <a href="#">[2]</a>

## Experimental Protocols

### Protocol 1: Preparation of a Storage Cylinder for Anhydrous AsF<sub>5</sub>

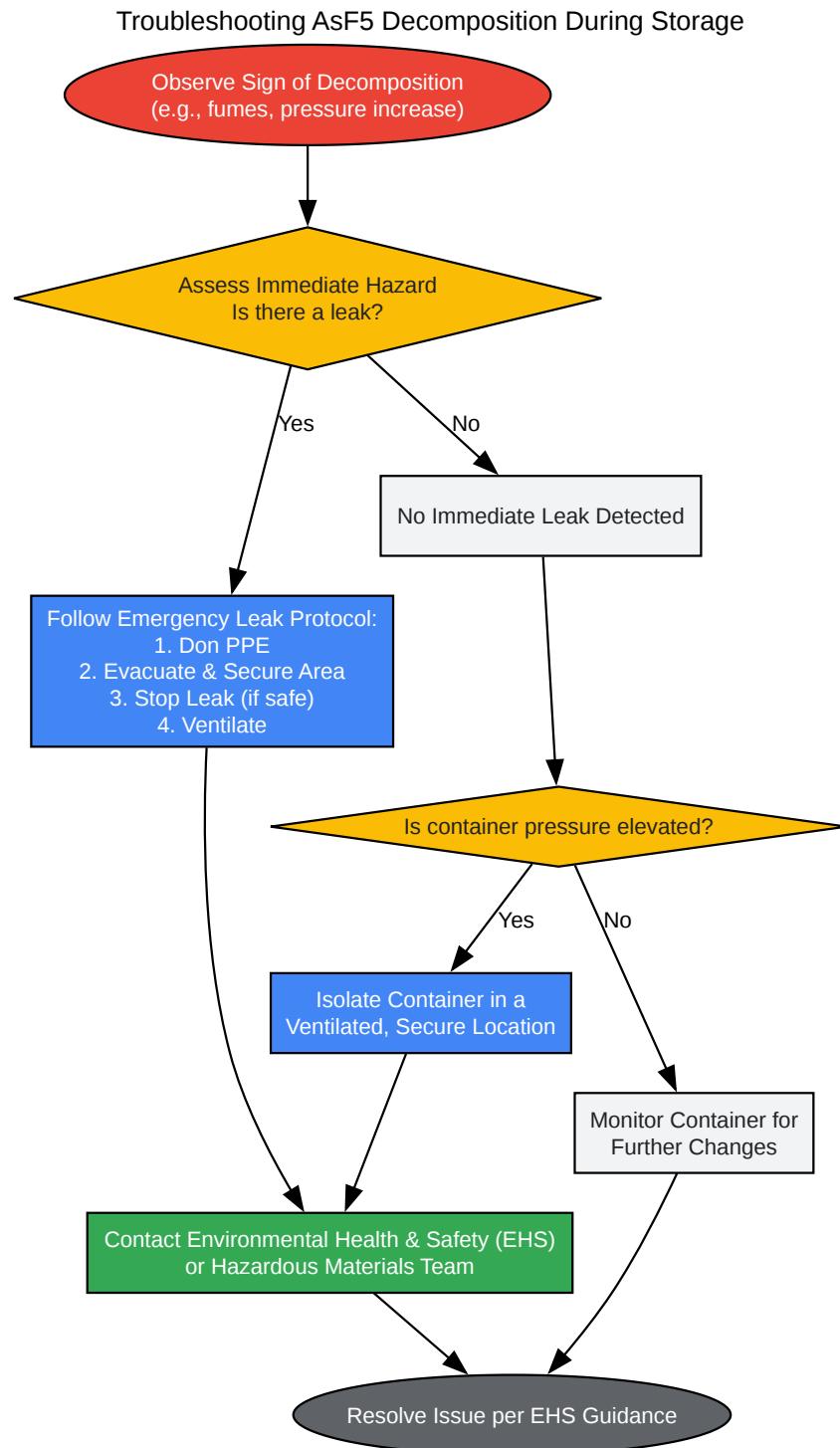
- Cylinder Selection: Choose a cylinder made of a compatible material, such as stainless steel 316L.
- Cleaning: Thoroughly clean the cylinder to remove any organic residues or particulate matter.
- Drying: The cylinder must be meticulously dried to remove all traces of water. This can be achieved by heating the cylinder under a high vacuum. A typical procedure involves heating to over 100°C while evacuating the cylinder with a turbomolecular pump system to a pressure of  $<10^{-5}$  torr.
- Passivation (Optional but Recommended): To enhance safety, the internal surfaces of the cylinder can be passivated. This involves introducing a small amount of a less reactive fluorine-containing compound or a dilute mixture of fluorine gas in an inert gas to form a protective fluoride layer on the metal surface. This layer can prevent reactions with the more reactive AsF<sub>5</sub>.
- Leak Testing: Before introducing AsF<sub>5</sub>, the prepared cylinder and its valve assembly must be rigorously leak-tested, for example, with a helium leak detector.
- Filling: The transfer of AsF<sub>5</sub> into the prepared cylinder should be conducted in a closed, dry, and inert atmosphere (e.g., in a glovebox or using a vacuum line).

## Visualizations



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Caption: Decomposition pathways of **Arsenic pentafluoride**.



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Caption: Troubleshooting workflow for AsF5 decomposition.

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